

Comparative Analysis of Tetrahydroharmine's Effects on Serotonin and Dopamine Pathways

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Compound of Interest

Compound Name: Tetrahydroharmine

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This guide provides an objective comparison of the effects of **Tetrahydroharmine** (THH) on the serotonin and dopamine pathways, supported by available experimental data. THH, a prominent beta-carboline alkaloid found in *Banisteriopsis caapi*, exhibits a distinct pharmacological profile with a primary influence on the serotonergic system.

Executive Summary

Tetrahydroharmine primarily functions as a serotonin reuptake inhibitor (SRI) and a reversible inhibitor of monoamine oxidase A (RIMA).[1][2] This dual mechanism leads to a significant increase in synaptic serotonin levels. In contrast, its direct interaction with the dopamine pathway is considerably weaker. Experimental data, primarily from studies on structurally similar compounds, indicates a much lower affinity for the dopamine transporter (DAT) compared to the serotonin transporter (SERT).[3] While some research on related beta-carbolines suggests an indirect modulation of dopamine levels, potentially through serotonergic mechanisms, direct, high-affinity interaction with key dopamine pathway proteins is not supported by current evidence.[1][4][5]

Data Presentation: Quantitative Comparison

The following tables summarize the available quantitative data on the inhibitory activity of **Tetrahydroharmine** and related compounds on key targets within the serotonin and dopamine pathways. It is important to note that direct comparative data for THH at both SERT and DAT

from a single study is limited; therefore, data from structurally analogous compounds are included for a broader perspective.

Table 1: Inhibitory Activity of **Tetrahydroharmine** and Analogs on Serotonin and Dopamine Transporters

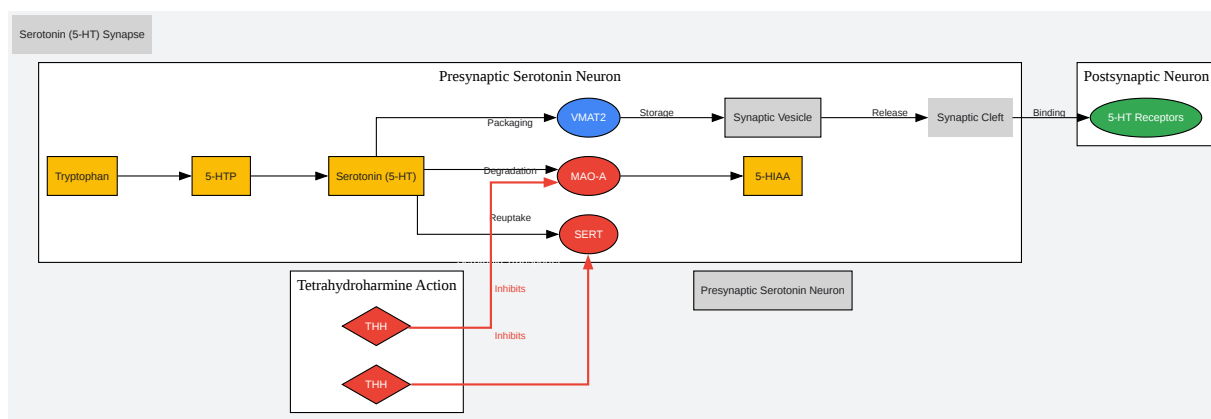
Compound	Target	IC50 (μM)	Species/Tissue	Reference
1-Methyl-tetrahydro-β-carboline	SERT	12	Rat Synaptosomes	[3]
1-Methyl-tetrahydro-β-carboline	DAT	70	Rat Striatal Synaptosomes	[3]
Tetrahydro-β-carbolines (general)	SERT	More Potent	Human Platelets	[6]
Tetrahydro-β-carbolines (general)	DAT	Less Potent	Human Platelets	[6]

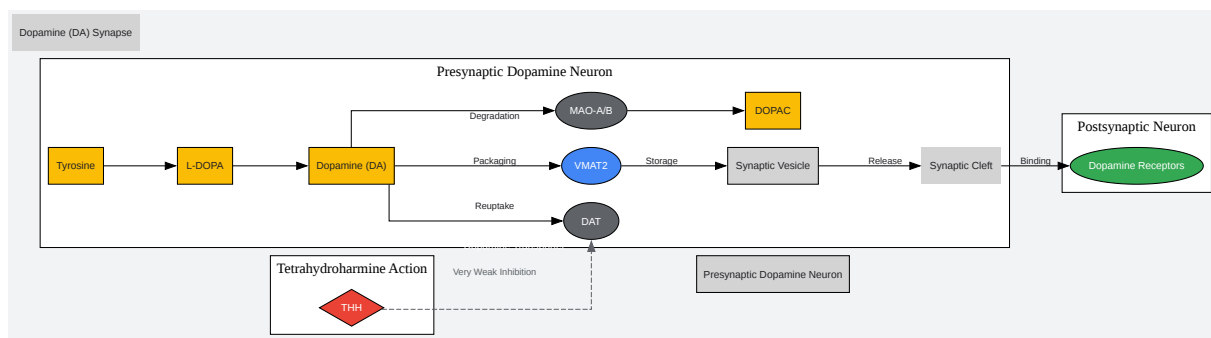
*1-Methyl-tetrahydro-β-carboline is a structurally similar compound to **Tetrahydroharmine**.

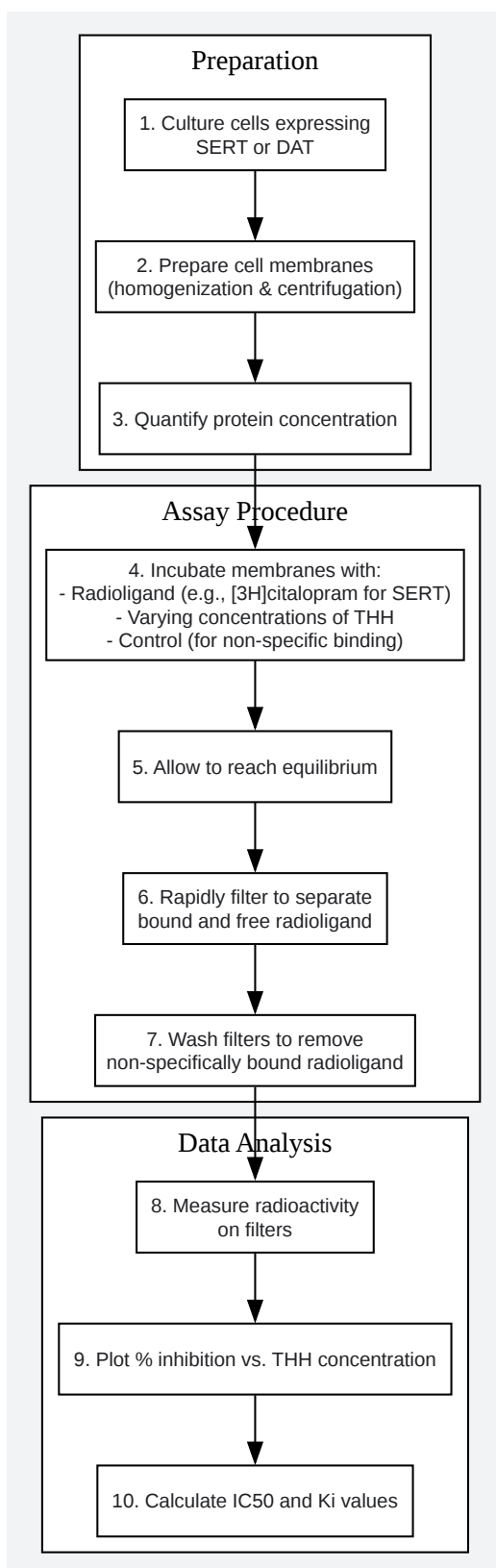
Table 2: Binding Affinity and Inhibitory Activity of **Tetrahydroharmine** at Serotonin/Dopamine Receptors and MAO-A

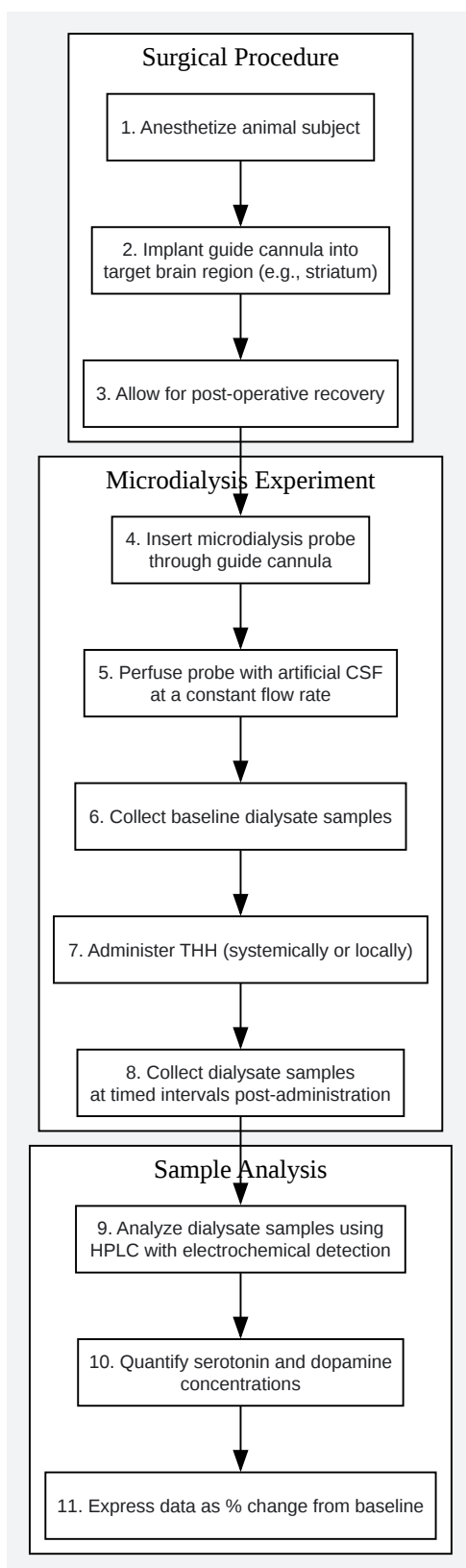
Compound	Target	Ki (nM)	IC50 (nM)	Reference
Tetrahydroharmine (racemic)	5-HT2A Receptor	>10,000	-	[1]
S(-)-Tetrahydroharmine	5-HT2A Receptor	5,890	-	[1]
Tetrahydroharmine	5-HT1A Receptor	Negligible	-	[1]
Tetrahydroharmine	5-HT2C Receptor	Negligible	-	[1]
Tetrahydroharmine	D2 Receptor	Negligible	-	[1]
Tetrahydroharmine	MAO-A	-	74	[7]

Mandatory Visualization Signaling Pathway Diagrams









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References

- 1. Tetrahydroharmine - Wikipedia [en.wikipedia.org]
- 2. O637 | Tetrahydroharmine (THH)- Cloud-Clone Corp. [cloud-clone.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Molecular Pathways of the Therapeutic Effects of Ayahuasca, a Botanical Psychedelic and Potential Rapid-Acting Antidepressant - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Tetrahydro-beta-carbolines and corresponding tryptamines: In vitro inhibition of serotonin and dopamine uptake by human blood platelets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Tetrahydroharmine - Applications - CAT N°: 14449 [bertin-bioreagent.com]
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